

FD-1080 Shines in Preclinical Imaging: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FD-1080

Cat. No.: B12296719

[Get Quote](#)

For Immediate Release

Shanghai, China – December 15, 2025 – The near-infrared-II (NIR-II) fluorophore, **FD-1080**, is demonstrating significant promise in preclinical animal models, offering researchers a powerful tool for deep-tissue, high-resolution in vivo imaging. This guide provides a comprehensive comparison of **FD-1080**'s performance against other imaging alternatives, supported by experimental data, to inform its application in drug development and biomedical research.

FD-1080 is a small-molecule organic dye characterized by both its excitation and emission spectra falling within the NIR-II window (1000-1700 nm).[1][2] This property is advantageous for in vivo imaging as it minimizes tissue autofluorescence and light scattering, leading to clearer images with deeper tissue penetration compared to traditional NIR-I imaging (700-900 nm).[3][4]

Performance in Animal Models: A Comparative Overview

FD-1080 has been effectively utilized in various mouse models for high-resolution imaging of anatomical structures and for targeted cancer imaging. Its performance, particularly when

excited at 1064 nm, has shown superiority in tissue penetration and image resolution compared to imaging with NIR-I excitation wavelengths (650 nm to 980 nm).[\[1\]](#)[\[2\]](#)

Key Performance Metrics

The effectiveness of a fluorescent probe for in vivo imaging is determined by several key photophysical and imaging parameters.

Property	FD-1080	Indocyanine Green (ICG)	IRDye 800CW	IR-1061	Reference(s)
Excitation Max (nm)	~1064	~800	~785	Not specified	[3] [5]
Emission Max (nm)	~1080	~820 (with tail into NIR-II)	~830 (with tail into NIR-II)	>1000	[3] [5] [6]
Quantum Yield	0.31% (in ethanol), 5.94% (with FBS)	Not directly compared	Not directly compared	1.70%	[5] [6] [7]
Photostability	More stable than ICG	Less stable than FD-1080	Not directly compared	Not specified	[5]

Note: Direct comparative studies of these fluorophores under identical experimental conditions in animal models are limited. The data presented is compiled from multiple sources and should be interpreted with consideration of the varying experimental setups.

Targeted Cancer Imaging in a Hepatocellular Carcinoma Mouse Model

A significant application of **FD-1080** has been demonstrated in the targeted imaging of hepatocellular carcinoma (HCC). In a study utilizing a mouse xenograft model with HepG2 cells, **FD-1080** was conjugated to a dual-peptide functionalized albumin particle targeting Glypican-3 (GPC-3), a protein overexpressed in most HCCs.

The targeted probe, p-HSA-ME17/DQ19@**FD-1080**, exhibited significantly higher fluorescence intensity at the tumor site compared to control probes. This highlights the potential of **FD-1080** for developing highly specific cancer imaging agents.

Quantitative Analysis of Tumor Targeting

Imaging Probe	Mean Fluorescence Intensity at Tumor Site (Arbitrary Units) at 12h Post-Injection	Reference(s)
p-HSA@FD-1080 (Non-targeted control)	~200	
p-HSA/DQ19@FD-1080 (Targeted)	~400	
p-HSA-ME17/DQ19@FD-1080 (Targeted with macrophage clearance shield)	~600	

Experimental Protocols

Preparation and Administration of FD-1080 for In Vivo Imaging

A stock solution of **FD-1080** can be prepared in dimethyl sulfoxide (DMSO). For in vivo administration, this stock solution is diluted with phosphate-buffered saline (PBS) to the desired working concentration. For intravenous injection in mice, a typical protocol involves administering 200 μ L of an 80 μ M working solution. Imaging can be conducted 10-20 minutes post-injection.

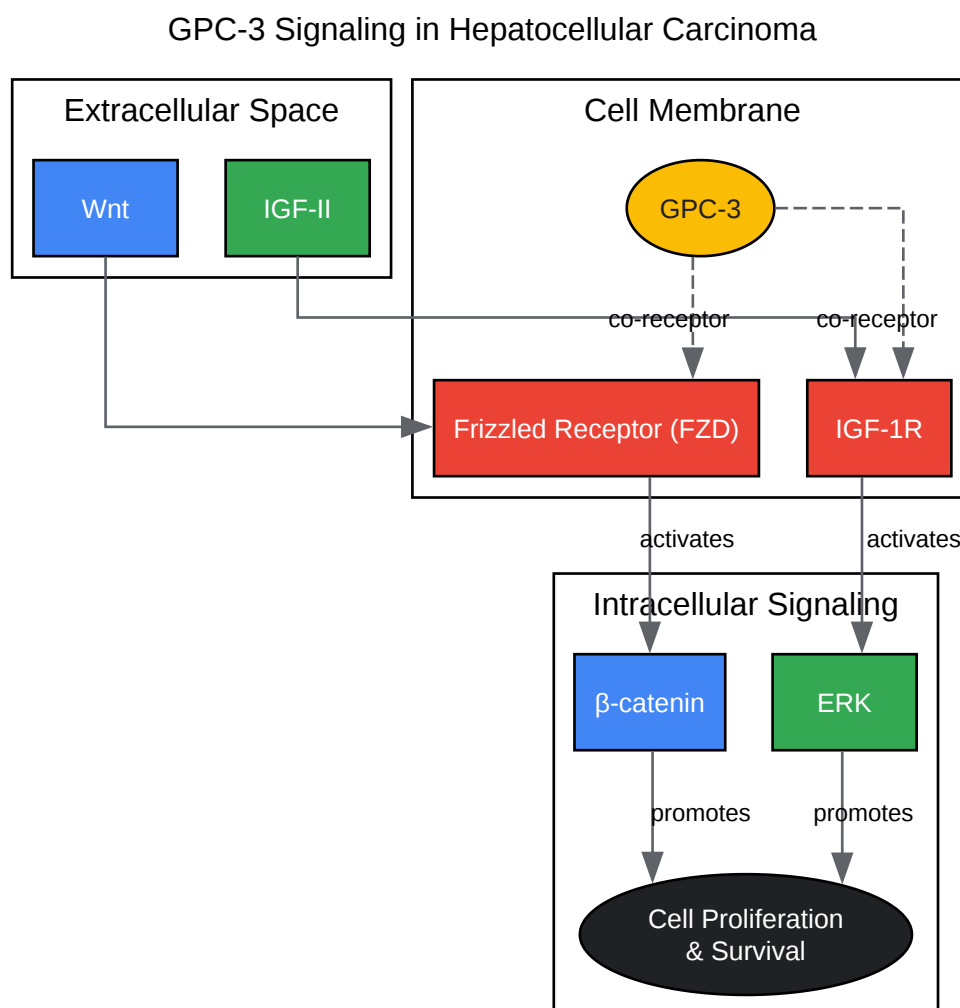
Animal Model for Hepatocellular Carcinoma Imaging

- Cell Culture: Human hepatoma HepG2 cells are cultured in appropriate media.
- Xenograft Model: Nu/Nu mice are subcutaneously implanted with HepG2 cells.

- **Probe Administration:** Once tumors reach a suitable size, the **FD-1080** conjugated probe is administered via tail vein injection.
- **NIR-II Fluorescence Imaging:** At various time points (e.g., 3, 6, and 12 hours) post-injection, the mice are imaged using an InGaAs NIR-II camera under 1064 nm laser excitation.

Signaling Pathways in Targeted Imaging

The use of **FD-1080** in targeted HCC imaging leverages the specific upregulation of GPC-3 on the surface of cancer cells. GPC-3 is a heparan sulfate proteoglycan that plays a role in cell growth and proliferation by modulating several signaling pathways, including the Wnt and IGF pathways.

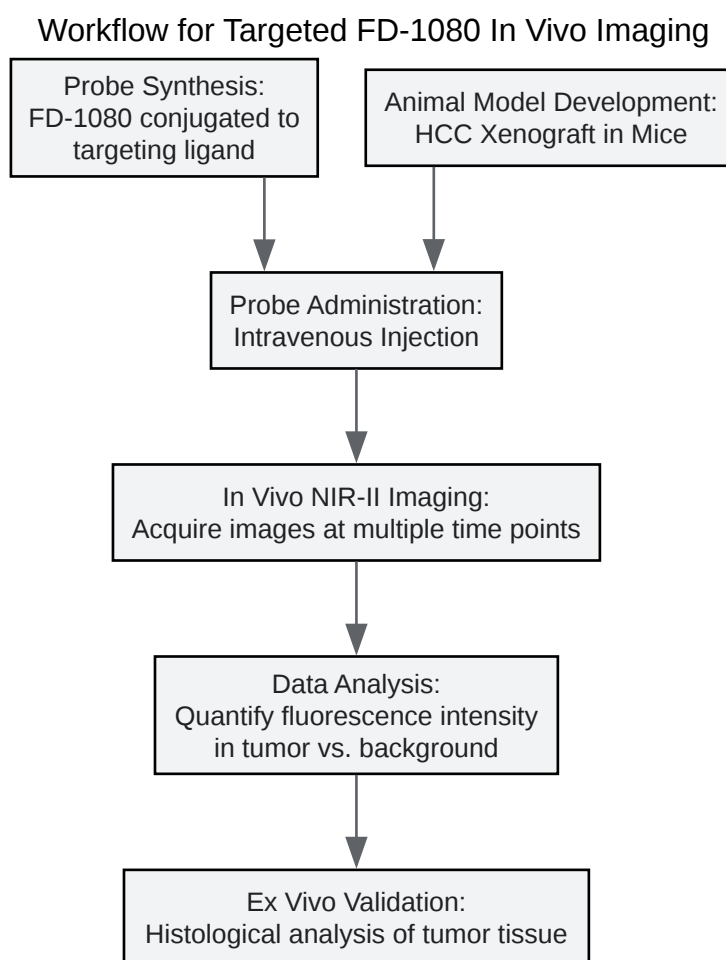


[Click to download full resolution via product page](#)

Caption: GPC-3 acts as a co-receptor for Wnt and IGF-II, promoting signaling pathways that drive cancer cell proliferation.

Experimental Workflow for Targeted Imaging

The process of evaluating a targeted **FD-1080** probe in an animal model follows a structured workflow.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for evaluating a targeted **FD-1080** imaging probe in a cancer animal model.

In conclusion, **FD-1080** presents a robust and versatile platform for high-performance in vivo imaging in animal models. Its favorable photophysical properties and potential for targeted

applications make it a valuable tool for researchers in oncology and drug development, enabling deeper insights into biological processes at the preclinical stage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. An Efficient 1064 nm NIR-II Excitation Fluorescent Molecular Dye for Deep-Tissue High-Resolution Dynamic Bioimaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Organic Fluorophores for 1064 nm Excited NIR-II Fluorescence Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. Frontiers | Organic Fluorophores for 1064 nm Excited NIR-II Fluorescence Imaging \[frontiersin.org\]](#)
- [6. Near Infrared Fluorescent Nanostructure Design for Organic/Inorganic Hybrid System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [FD-1080 Shines in Preclinical Imaging: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12296719/docs#fd-1080-shines-in-preclinical-imaging-a-comparative-guide-for-researchers\]](https://www.benchchem.com/product/b12296719/docs#fd-1080-shines-in-preclinical-imaging-a-comparative-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)